

# Technical Guide to the Safe Handling of Fmoc-MeSer(Bzl)-OH

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## Compound of Interest

Compound Name: *Fmoc-MeSer(Bzl)-OH*

Cat. No.: *B613405*

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This document provides a comprehensive overview of the safety data for N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-alpha-methyl-O-benzyl-L-serine, commonly referred to as **Fmoc-MeSer(Bzl)-OH**. The information is compiled to ensure safe handling, storage, and use of this compound in a laboratory setting. All data is presented for research use only.

## Chemical and Physical Properties

**Fmoc-MeSer(Bzl)-OH** is a protected amino acid derivative widely used in peptide synthesis.[\[1\]](#) Its key physical and chemical properties are summarized below. Understanding these characteristics is fundamental to its appropriate handling and storage.

Property	Value	Source
CAS Number	84000-14-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>26</sub> H <sub>25</sub> NO <sub>5</sub>	
Molecular Weight	431.48 g/mol	
Appearance	White to off-white solid/powder	
Purity	≥98.0%	
Predicted Boiling Point	618.9 ± 55.0 °C	
Predicted Density	1.264 ± 0.06 g/cm <sup>3</sup>	
Predicted pKa	3.43 ± 0.10	

## Safety and Hazard Information

While specific toxicological data for **Fmoc-MeSer(Bzl)-OH** is not extensively published, data from suppliers and analogous compounds allow for a summary of key safety information. It is classified as a combustible solid.

Category	Information	Source
GHS Classification	Combustible Solids (Storage Class 11)	
Water Hazard Class (WGK)	WGK 3 (severe hazard to water)	
Flash Point	Not applicable	
Hazard Statements	Based on typical compounds of this class: May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	
Precautionary Statements	Based on typical compounds of this class: Avoid breathing dust. Wash skin thoroughly after handling. Wear protective gloves/eye protection/face protection.	

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

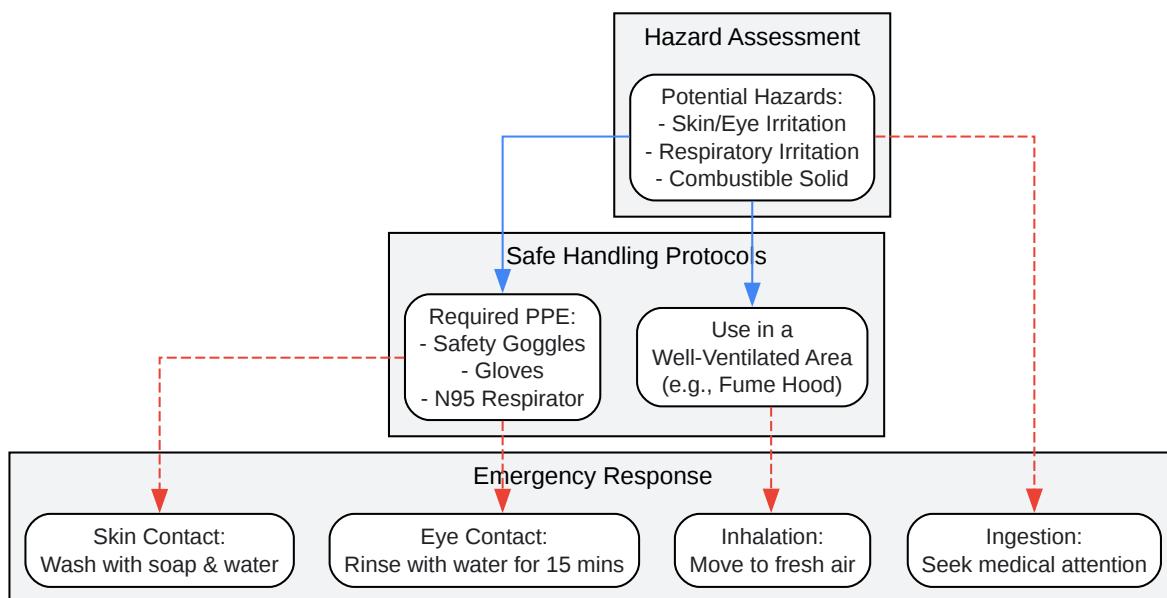
Condition	Specification	Source
Storage Temperature	2 to 8°C	
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) Respirator	
Handling Advice	Handle in a well-ventilated area. Avoid dust formation. Avoid contact with skin, eyes, and clothing.	
Incompatibilities	Strong oxidizing agents.	

## Experimental Protocols

The Safety Data Sheet (SDS) for **Fmoc-MeSer(Bzl)-OH** does not provide detailed experimental protocols for its use. The compound is primarily intended for use as a building block in solid-phase peptide synthesis (SPPS). Users should refer to established SPPS methodologies and institutional safety protocols when designing experiments.

## Safety Workflow and Emergency Procedures

The following diagram outlines the logical workflow for safely managing **Fmoc-MeSer(Bzl)-OH**, from hazard assessment to emergency response.

[Click to download full resolution via product page](#)Figure 1: Safety workflow for **Fmoc-MeSer(Bzl)-OH**.

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## References

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